

In-Depth Technical Guide: 3-Chlorobenzo[b]thiophene-2-carboxamide

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Compound of Interest

Compound Name: 3-Chlorobenzo[b]thiophene-2-carboxamide

CAS No.: 21211-09-6

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Chlorobenzo[b]thiophene-2-carboxamide**, a synthetic organic compound with significant potential in medicinal chemistry and materials science. This document details its physicochemical properties, synthesis protocols, and explores the biological activities of its derivatives, offering a valuable resource for professionals in drug discovery and development.

Core Compound Properties

3-Chlorobenzo[b]thiophene-2-carboxamide is a derivative of benzo[b]thiophene, featuring a carboxamide functional group and a chlorine atom, which contribute to its chemical reactivity and biological properties.^[1]

Property	Value	Source
Molecular Formula	C ₉ H ₆ ClNOS	[1]
Molecular Weight	211.67 g/mol	[2]
Monoisotopic Mass	210.98586 Da	[3]
Appearance	Solid (usually white or off-white powder)	-
Solubility	Low solubility in water; Soluble in some organic solvents like dichloromethane, chloroform	-

Synthesis and Experimental Protocols

The synthesis of **3-Chlorobenzo[b]thiophene-2-carboxamide** and its derivatives can be achieved through various methods. Below are detailed protocols for key synthetic routes.

General Synthesis of 3-Chlorobenzo[b]thiophene-2-carboxamide Derivatives

A common method for synthesizing derivatives involves the reaction of 3-chlorobenzo[b]thiophene-2-carbonyl chloride with various amines.[4][5]

Experimental Protocol:

- To a solution of the desired amine (1 mmol) in ethyl acetate (2 mL), a solution of 3-chlorobenzo[b]thiophene-2-carbonyl chloride (1 mmol) in ethyl acetate (3 mL) is added dropwise at 0–5 °C.[5]
- Triethylamine (1.5 mmol) is then added to the reaction mixture.[5]
- The reaction mixture is brought to ambient temperature and stirred for an additional 60 minutes.[5]
- The resulting solid product is filtered, washed with water, and recrystallized from a suitable solvent such as methanol to yield the purified carboxamide derivative.[5]

Synthesis of 3-Chloro-N-(8'-quinolyl)benzo[b]thiophene-2-carboxamide

This specific derivative is synthesized from 3-chlorobenzo[b]thiophene-2-carboxyl chloride and 8-aminoquinoline.^[1]

Experimental Protocol:

- 3-chlorobenzo[b]thiophene-2-carboxyl chloride is reacted with 8-aminoquinoline.
- The reaction is carried out in the presence of triethylamine.^[1]
- The structure of the resulting compound, 3-Chloro-N-(8'-quinolyl)benzo[b]thiophene-2-carboxamide, has been confirmed by single-crystal X-ray structure determination.^[1]

Spectroscopic Data

Characterization of **3-Chlorobenzo[b]thiophene-2-carboxamide** and its derivatives is typically performed using various spectroscopic techniques.

Spectroscopic Data	Description
¹ H NMR	The proton NMR spectrum for a related compound, 2-(3-chlorobenzo[b]thiophen-2-yl)propan-2-ol, shows signals at δ 1.81 (s, 6H), 2.36 (s, 1H), 7.36 (td, J = 1.2, 8.0 Hz, 1H), 7.43 (t, J = 8.0 Hz, 1H), and 7.77 (d, J = 8.0 Hz, 2H). [6]
¹³ C NMR	The carbon NMR spectrum for 2-(3-chlorobenzo[b]thiophen-2-yl)propan-2-ol displays peaks at δ 29.9, 72.9, 113.9, 121.7, 122.7, 125.1, 125.3, 135.7, 138.6, and 147.1. [6]
Mass Spectrometry	High-resolution mass spectrometry (HRMS) for 2-(3-chlorobenzo[b]thiophen-2-yl)propan-2-ol calculated for (C ₁₁ H ₁₁ ClOS) ⁺ is 226.0219, with a found value of 226.0214. [6] For 3-chloro-N-(8'-quinolyl)benzo[b]thiophene-2-carboxamide, mass spectrometry showed m/z (%): 338 (M ⁺ , 11.5), 340 (M ⁺⁺ 2, 5.3). [7]
Infrared (IR) Spectroscopy	For related thiophene-2-carboxamide derivatives, characteristic IR peaks include those for C-H, C=O, N-H, and C-N bonds. [5]

Biological Activity and Therapeutic Potential

While **3-Chlorobenzo[b]thiophene-2-carboxamide** itself is primarily a synthetic intermediate, its derivatives have shown a wide range of biological activities, making them promising candidates for drug development.

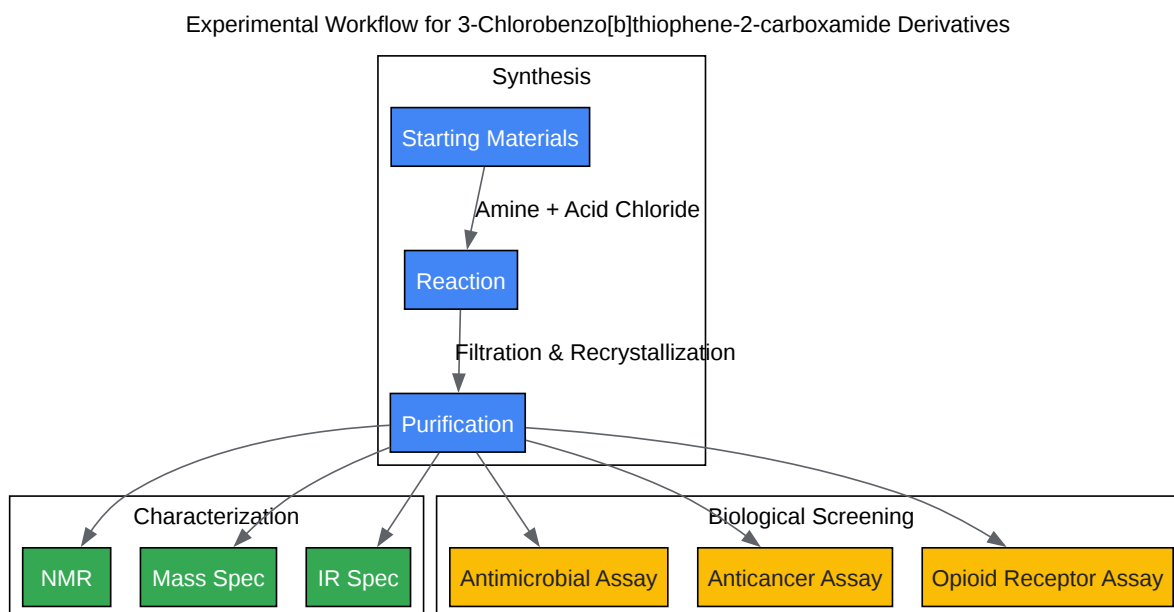
Opioid Receptor Agonism: Compounds related to **3-chlorobenzo[b]thiophene-2-carboxamide** have demonstrated significant activity as opioid receptor agonists.[\[1\]](#) These derivatives may offer analgesic effects comparable to traditional opioids but with potentially fewer side effects, such as constipation.[\[1\]](#)

Antimicrobial and Antifungal Activity: Several 3-halobenzo[b]thiophene derivatives have been synthesized and tested for their antimicrobial activities. Cyclohexanol-substituted 3-chloro and 3-bromobenzo[b]thiophenes, in particular, have shown low minimum inhibitory concentrations (MIC) of 16 µg/mL against Gram-positive bacteria and yeast.[6]

Anticancer Potential: Thiophene carboxamide derivatives are being investigated as potential anticancer agents.[8][9] Some derivatives have shown significant antiproliferative activity against various cancer cell lines, including hepatocellular carcinoma.[8] The proposed mechanism for some of these compounds involves the inhibition of tubulin polymerization, similar to the action of Combretastatin A-4.[8]

Visualizations

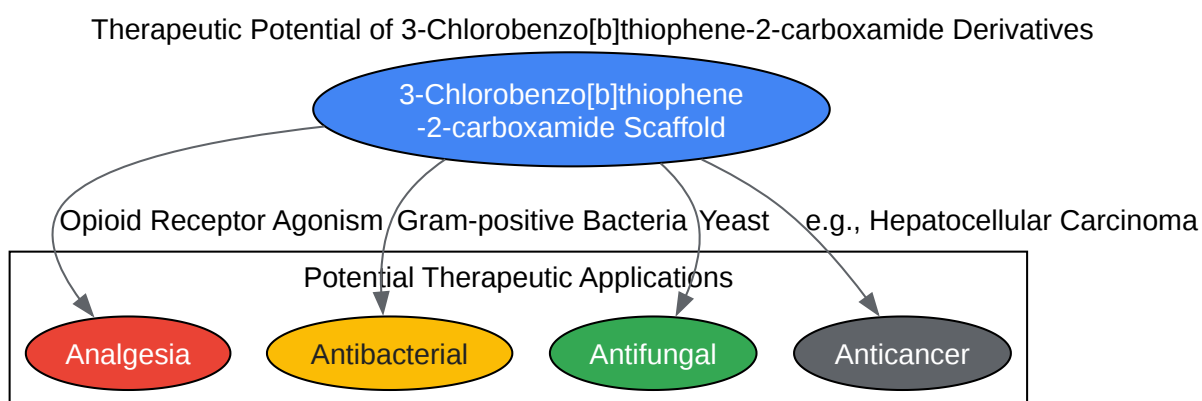
Experimental Workflow: Synthesis and Characterization



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Caption: A generalized workflow for the synthesis and analysis of **3-Chlorobenzo[b]thiophene-2-carboxamide** derivatives.

Potential Therapeutic Applications of Derivatives



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